

# CAS number and IUPAC name for O-(cyclohexylmethyl)hydroxylamine

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## Compound of Interest

Compound Name: O-(cyclohexylmethyl)hydroxylamine

Cat. No.: B3045577

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## Technical Guide: O-(cyclohexylmethyl)hydroxylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **O-(cyclohexylmethyl)hydroxylamine**, including its chemical identifiers, properties, and relevant data for research and development applications.

## Chemical Identification and Properties

**O-(cyclohexylmethyl)hydroxylamine** is a substituted hydroxylamine derivative. It is commercially available both as a free base and as a hydrochloride salt.

Table 1: Chemical Identifiers for **O-(cyclohexylmethyl)hydroxylamine** and its Hydrochloride Salt

Identifier	O-(cyclohexylmethyl)hydroxylamine	O-(cyclohexylmethyl)hydroxylamine hydrochloride
IUPAC Name	O-(cyclohexylmethyl)hydroxylamine[1]	O-(cyclohexylmethyl)hydroxylamine;hydrochloride[2]
CAS Number	110238-61-4[1]	34955-09-4[2]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO[1]	C <sub>7</sub> H <sub>16</sub> ClNO[2]
Molecular Weight	129.2 g/mol [1]	165.66 g/mol [2]
InChI Key	ZVLSNSQXNJVHMG-UHFFFAOYSA-N[1]	KEZQCICBYSOODN-UHFFFAOYSA-N[2]
Canonical SMILES	C1CCC(CC1)CON[1]	C1CCC(CC1)CON.Cl[2]

Table 2: Physicochemical Properties of O-(cyclohexylmethyl)hydroxylamine

Property	Value	Source
Boiling Point	215.237°C at 760 mmHg	[1]
Density	0.939 g/cm <sup>3</sup>	[1]

## Synthesis and Reactions

O-substituted hydroxylamines are versatile reagents in organic synthesis. While specific high-yield protocols for O-(cyclohexylmethyl)hydroxylamine are not detailed in the provided results, general synthetic strategies for related compounds can be informative.

### General Synthesis of O-Alkylhydroxylamines:

A common method for the synthesis of O-alkylhydroxylamines involves the alkylation of an N-protected hydroxylamine derivative, such as N-hydroxyphthalimide, followed by deprotection. For instance, a two-step process for preparing O-(phenylmethyl)hydroxylamine uses N-

hydroxyphthalimide and (chloromethyl)benzene[3]. A similar approach could be adapted for the synthesis of **O-(cyclohexylmethyl)hydroxylamine** using a suitable cyclohexylmethyl halide.

#### Key Reactions Involving Hydroxylamines:

- **Oxime Formation:** Hydroxylamines react with aldehydes and ketones to form oximes. This reaction is fundamental in organic chemistry and can be used for the purification and characterization of carbonyl compounds[4].
- **Beckmann Rearrangement:** The rearrangement of oximes, such as cyclohexanone oxime, is a critical industrial process for the synthesis of lactams, which are precursors to polymers like Nylon 6[5].
- **Nucleophilic Substitution:** The nitrogen atom in hydroxylamines can act as a nucleophile in substitution reactions with alkylating agents[4].

## Applications in Research and Drug Development

While specific biological activities for **O-(cyclohexylmethyl)hydroxylamine** are not extensively documented in the provided search results, its structural motifs are relevant in medicinal chemistry. The cyclohexyl group is a common lipophilic moiety in drug candidates, and the hydroxylamine functional group can be a key pharmacophore or a reactive handle for further chemical modification.

- **Intermediate in Synthesis:** **O-(cyclohexylmethyl)hydroxylamine** can serve as an intermediate in the synthesis of more complex molecules, including potential pharmaceutical and agrochemical agents[6].
- **Derivatization Reagent:** Related O-substituted hydroxylamines, such as O-(2,3,4,5,6-Pentafluorobenzyl)hydroxylamine hydrochloride (PFBHA), are used as derivatization agents for carbonyl compounds in analytical chemistry to enhance their detection by techniques like gas chromatography (GC) and liquid chromatography (LC)[6].
- **Scaffold for Drug Design:** The general class of hydroxylamines has been investigated for various biological activities. For example, hydroxylamine itself is a metabolite and has been shown to have mutagenic and enzymatic inhibitory effects in vitro[7]. Derivatives of

cyclohexylamine have been explored for activities such as acetylcholinesterase inhibition and antimicrobial effects[8].

## Experimental Protocols

Detailed experimental protocols for **O-(cyclohexylmethyl)hydroxylamine** are not readily available in the initial search results. However, a general protocol for the synthesis of oximes using hydroxylamine can be adapted.

### General Protocol for Oxime Synthesis from an Alkyne:

The following is a representative procedure for the synthesis of an oxime from an alkyne and hydroxylamine, which illustrates the reactivity of the hydroxylamine functional group.

#### Materials:

- Alkyne substrate
- Aqueous hydroxylamine (50 wt%)
- 2-Methyl-1-propanol
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate

#### Procedure:

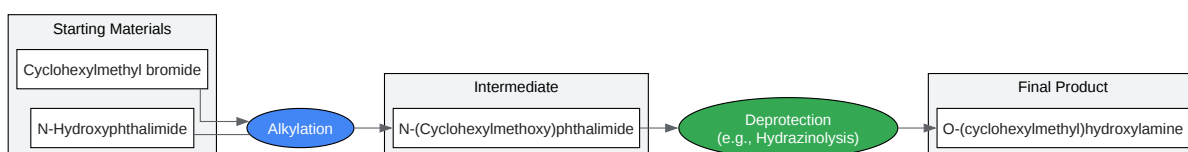
- Combine the alkyne and 2-methyl-1-propanol in a round-bottom flask equipped with a reflux condenser.
- Add aqueous hydroxylamine (2.5 equivalents) to the mixture.

- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash sequentially with water, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to yield the desired oxime.

This is a generalized protocol and may require optimization for specific substrates.

## Logical Workflow for Synthesis

The synthesis of **O-(cyclohexylmethyl)hydroxylamine** can be conceptualized as a two-step process, starting from readily available materials.



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Caption: Synthetic pathway for **O-(cyclohexylmethyl)hydroxylamine**.

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